

# A Technical Guide to the Physical Characteristics of Deuterated 4-Chloroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzen-2,3,5,6-d4-amine, 4-chloro-*

Cat. No.: *B580208*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of deuterated 4-chloroaniline, with a comparative analysis to its non-deuterated counterpart. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by consolidating available data, presenting detailed experimental methodologies, and visualizing relevant biochemical pathways.

## Core Physical Properties

The deuteration of organic molecules can subtly influence their physical properties due to the change in mass and bond vibrational energies. While comprehensive data for deuterated 4-chloroaniline is not as abundant as for its non-deuterated form, the following tables summarize the available information.

Table 1: Physical Properties of Deuterated 4-Chloroaniline (4-Chloroaniline-d4)

Property	Value	Notes
Molecular Formula	C <sub>6</sub> H <sub>2</sub> D <sub>4</sub> ClN	Deuterium on the benzene ring
Molecular Weight	131.6 g/mol	-
Melting Point	70 - 72 °C	-
Boiling Point	Data not available	-
Density	Data not available	-
Solubility	Slightly soluble in Chloroform	Qualitative data

Table 2: Physical Properties of 4-Chloroaniline

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClN
Molecular Weight	127.57 g/mol
Melting Point	69-72 °C[1]
Boiling Point	232 °C[1][2][3][4]
Density	1.17 g/cm <sup>3</sup> (at 70 °C)
Appearance	White to pale yellow crystalline solid
Solubility in Water	2.6 g/L at 20 °C
Solubility in Organic Solvents	Soluble in hot water and organic solvents

## Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical properties of aromatic amines like deuterated 4-chloroaniline.

### Melting Point Determination

The melting point of a solid is a critical indicator of its purity and is determined as a temperature range from the initial appearance of liquid to the complete melting of the solid.

**Methodology:**

- **Sample Preparation:** A small amount of the dry, crystalline deuterated 4-chloroaniline is placed in a capillary tube, which is then sealed at one end.
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or similar) is used.
- **Heating:** The capillary tube containing the sample is placed in the heating block of the apparatus. The temperature is increased at a steady and slow rate, typically 1-2 °C per minute, to ensure accurate measurement.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- **Completion:** The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

## Boiling Point Determination

For solids with a high melting point that are stable at their boiling point, the boiling point can be determined using a micro-method.

**Methodology:**

- **Sample Preparation:** A small quantity (a few drops) of the molten deuterated 4-chloroaniline is placed in a small test tube or a Durham tube.
- **Capillary Inversion:** A sealed-end capillary tube is inverted and placed within the sample tube.
- **Heating:** The sample tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Observation of Ebullition:** As the sample is heated, the air trapped in the capillary tube will expand and exit as a stream of bubbles. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tip.

- **Cooling and Measurement:** The heat source is then removed. The liquid will begin to cool and contract. The temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the substance equals the atmospheric pressure.

## Solubility Determination

The solubility of a compound is determined by its ability to dissolve in a particular solvent to form a homogeneous solution.

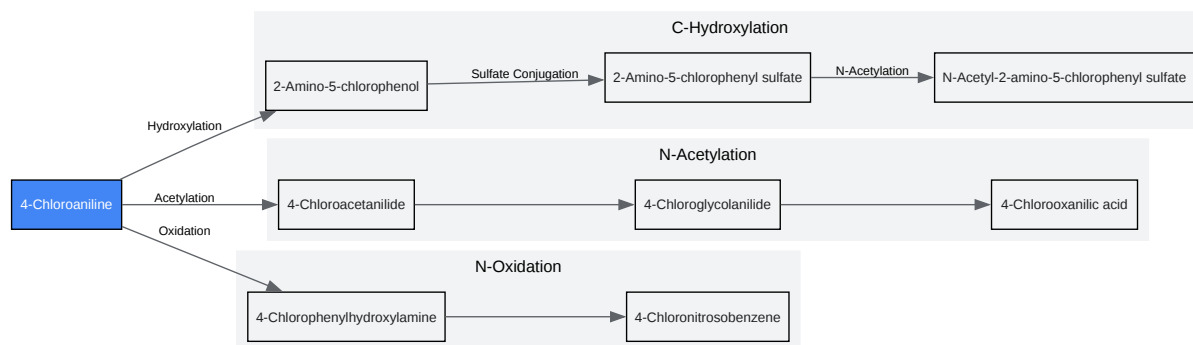
Methodology:

- **Solvent Selection:** A range of standard solvents (e.g., water, ethanol, acetone, chloroform, and hexane) are used to assess the solubility profile.
- **Sample Preparation:** A small, accurately weighed amount of deuterated 4-chloroaniline (e.g., 10 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of each solvent (e.g., 1 mL) is added to the respective test tubes.
- **Mixing:** The tubes are agitated (e.g., using a vortex mixer) for a set period to ensure thorough mixing and to reach equilibrium.
- **Observation:** The solutions are visually inspected for the presence of undissolved solid. The solubility is qualitatively described (e.g., soluble, slightly soluble, insoluble).
- **Quantitative Analysis (Optional):** For a more precise determination, a saturated solution is prepared, filtered to remove any undissolved solid, and the concentration of the dissolved solute is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy or HPLC).

## Metabolic Pathway of 4-Chloroaniline

4-Chloroaniline undergoes several metabolic transformations in biological systems. The primary pathways include C-hydroxylation, N-acetylation, and N-oxidation. These metabolic

routes are crucial for understanding the compound's toxicokinetics and potential biological effects.



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Email: [info@benchchem.com](mailto:info@benchchem.com)